

Cinmethylin: A Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: Cinmethylin

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Introduction

Cinmethylin is a pre-emergence herbicide used for the control of annual grasses and some broadleaf weeds in various crops.^[1] Its unique mode of action and chemical properties make it a subject of interest for researchers in weed science, environmental chemistry, and toxicology. This technical guide provides an in-depth overview of the core physical and chemical properties of **cinmethylin**, detailed experimental methodologies for their determination, and a visualization of its known mechanisms of action.

Chemical Identity

Identifier	Value	Reference(s)
IUPAC Name	(1RS,2SR,4SR)-1,4-epoxy-p-menth-2-yl 2-methylbenzyl ether	[2]
CAS Name	exo-(±)-1-Methyl-4-(1-methylethyl)-2-[(2-methylphenyl)methoxy]-7-oxabicyclo[2.2.1]heptane	[3]
CAS Number	87818-31-3	[3][4][5][6][7]
EC Number	402-410-9	[4]
Molecular Formula	C ₁₈ H ₂₆ O ₂	[4][6][7]
Molecular Weight	274.40 g/mol	[4][6]
Synonyms	Argold, Cinch, SD-95481	[3][4]

Physical and Chemical Properties

The physical and chemical properties of **cinmethylin** are crucial for understanding its environmental fate, behavior, and toxicological profile. The following tables summarize these key properties.

Physical Properties

Property	Value	Reference(s)
Physical State	Colorless to dark orange liquid	[3]
Melting Point/Range	-56 °C (solidifies at)	[5]
Boiling Point	313 °C (at 101.325 kPa)	[3][8]
Density	1015 kg/m ³ (at 20 °C)	[3]
Vapor Pressure	7.6 x 10 ⁻⁵ mm Hg (10.1 mPa) at 20 °C	[3][8]

Chemical Properties

Property	Value	Reference(s)
Water Solubility	63 ± 2 mg/L (at 20 °C)	[3]
Octanol-Water Partition Coefficient (log Kow)	3.84	[8]
Henry's Law Constant	3.2 x 10 ⁻² Pa m ³ /mol (at 25 °C)	[1]
Stability	Stable to hydrolysis between pH 3 and 11	[1][8]

Experimental Protocols

The determination of the physical and chemical properties of **cinmethylin** is guided by internationally recognized protocols, primarily the OECD Guidelines for the Testing of Chemicals. These standardized methods ensure data quality and comparability across different laboratories and regulatory bodies.

Melting Point/Melting Range (OECD Guideline 102)

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state at atmospheric pressure. For a pure substance, this occurs at a single temperature, while for impure substances, it occurs over a range of temperatures.

Methodology: Several methods are described in the OECD 102 guideline, including the capillary tube method, hot-stage microscopy, and differential scanning calorimetry (DSC).[9][10][11]

- **Capillary Tube Method:** A small amount of the substance is packed into a capillary tube and heated in a controlled manner in a liquid bath or a metal block.[9][10] The temperatures at which melting begins and is complete are recorded.
- **Differential Scanning Calorimetry (DSC):** This thermoanalytical technique measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. The melting point is determined from the peak of the endothermic transition on the DSC curve.

Boiling Point (OECD Guideline 103)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Methodology: The OECD 103 guideline outlines several methods for determining the boiling point, such as ebulliometry, the dynamic method, and the Siwoloboff method.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[12\]](#)

- **Ebulliometer Method:** An ebulliometer is used to measure the boiling point of a liquid by maintaining equilibrium between the liquid and vapor phases at a known pressure.
- **Dynamic Method:** The vapor pressure of the substance is measured at various temperatures. The boiling point at a given pressure is the temperature at which the vapor pressure equals that pressure.

Water Solubility (OECD Guideline 105)

Water solubility is the maximum concentration of a substance that can dissolve in water at a given temperature.[\[13\]](#)[\[14\]](#)

Methodology: The OECD 105 guideline details two primary methods for determining water solubility: the shake-flask method and the column elution method.[\[15\]](#)[\[16\]](#)

- **Shake-Flask Method:** An excess amount of the test substance is added to a flask containing water.[\[17\]](#) The flask is then agitated at a constant temperature until equilibrium is reached. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method after separating the undissolved solid.[\[17\]](#)
- **Column Elution Method:** A column is packed with a solid support material coated with the test substance. Water is then passed through the column at a constant temperature and flow rate. The concentration of the substance in the eluate is monitored until a plateau is reached, which represents the water solubility.

Partition Coefficient (n-octanol/water) (OECD Guideline 107)

The n-octanol/water partition coefficient (K_{ow}) is a measure of a chemical's lipophilicity and is a key parameter for predicting its environmental fate and bioaccumulation potential.[\[2\]](#)[\[18\]](#)

Methodology: The most common method for determining K_{ow} is the shake-flask method, as described in OECD Guideline 107.[\[19\]](#)[\[20\]](#)[\[21\]](#)

- **Shake-Flask Method:** A solution of the test substance in either n-octanol or water is placed in a flask with the other solvent. The flask is shaken to allow for the partitioning of the substance between the two phases until equilibrium is reached. The concentrations of the substance in both the n-octanol and water phases are then measured, and the partition coefficient is calculated as the ratio of the concentration in n-octanol to the concentration in water.[\[20\]](#)

Vapor Pressure (OECD Guideline 104)

Vapor pressure is a measure of a substance's volatility, or its tendency to evaporate.

Methodology: OECD Guideline 104 describes several methods for determining vapor pressure, including the dynamic method, the effusion method, and the gas saturation method.

- **Dynamic Method:** This method involves measuring the boiling temperature of the substance at different applied pressures.
- **Effusion Method (Knudsen Effusion):** The rate of effusion of the substance's vapor through a small orifice into a vacuum is measured. The vapor pressure can be calculated from this rate.
- **Gas Saturation Method:** A stream of inert gas is passed through or over the substance at a known rate, allowing the gas to become saturated with the substance's vapor. The amount of substance transported by the gas is then determined, from which the vapor pressure can be calculated.

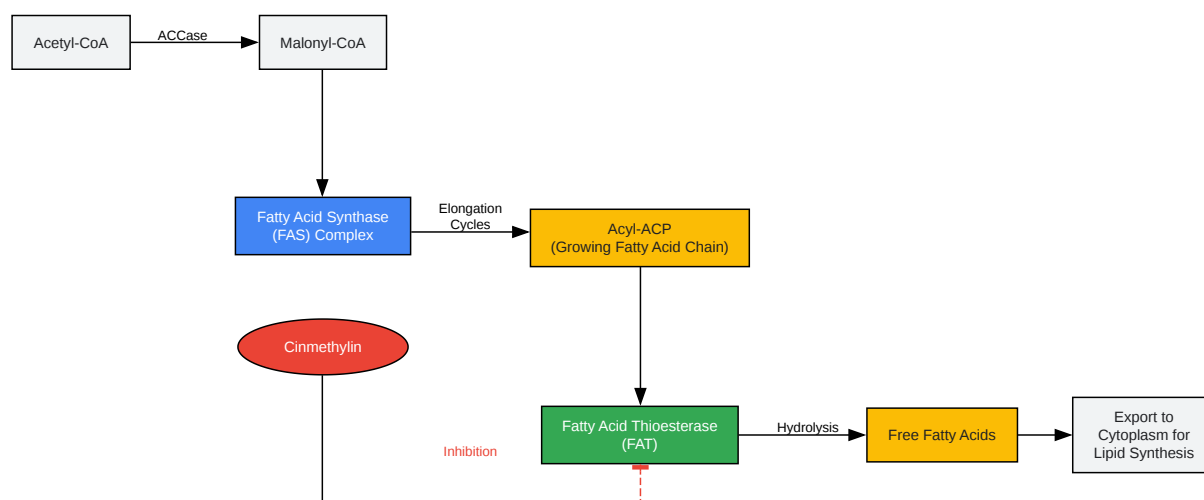
Mechanism of Action

Cinmethylin primarily acts by inhibiting fatty acid biosynthesis in plants, a crucial process for membrane formation and energy storage.[\[22\]](#) There is also evidence suggesting its role in inhibiting tyrosine aminotransferase.

Inhibition of Fatty Acid Thioesterase (FAT)

The primary mode of action of **cinmethylin** is the inhibition of fatty acid thioesterase (FAT) enzymes located in the plastids of plant cells.[22][23][24] FATS are responsible for cleaving the growing fatty acid chain from the acyl carrier protein (ACP), a necessary step for the export of fatty acids from the plastid to the cytoplasm for further metabolism.[23][24]

By inhibiting FAT, **cinmethylin** prevents the release of fatty acids, leading to a disruption of lipid biosynthesis.[22][23][24] This ultimately results in the breakdown of cell membrane integrity and a lack of energy reserves, causing the death of the weed seedling.[22]

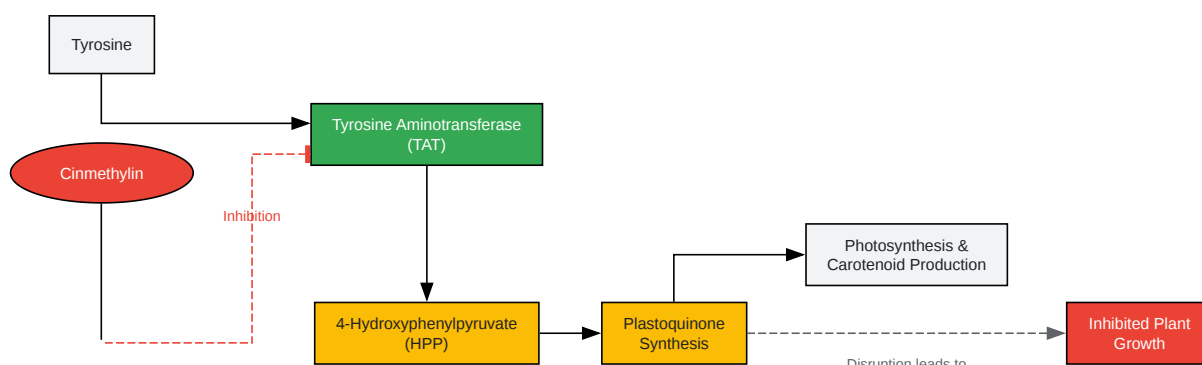


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Caption: Inhibition of fatty acid biosynthesis by **cinmethylin**.

Inhibition of Tyrosine Aminotransferase (TAT)

Some studies suggest that **cinmethylin** may also inhibit tyrosine aminotransferase (TAT), an enzyme involved in the biosynthesis of plastoquinone.[3][25] Plastoquinone is an essential component of the photosynthetic electron transport chain. Inhibition of TAT would disrupt plastoquinone synthesis, leading to a decrease in carotenoid production and subsequent photobleaching and growth inhibition.[3][25]

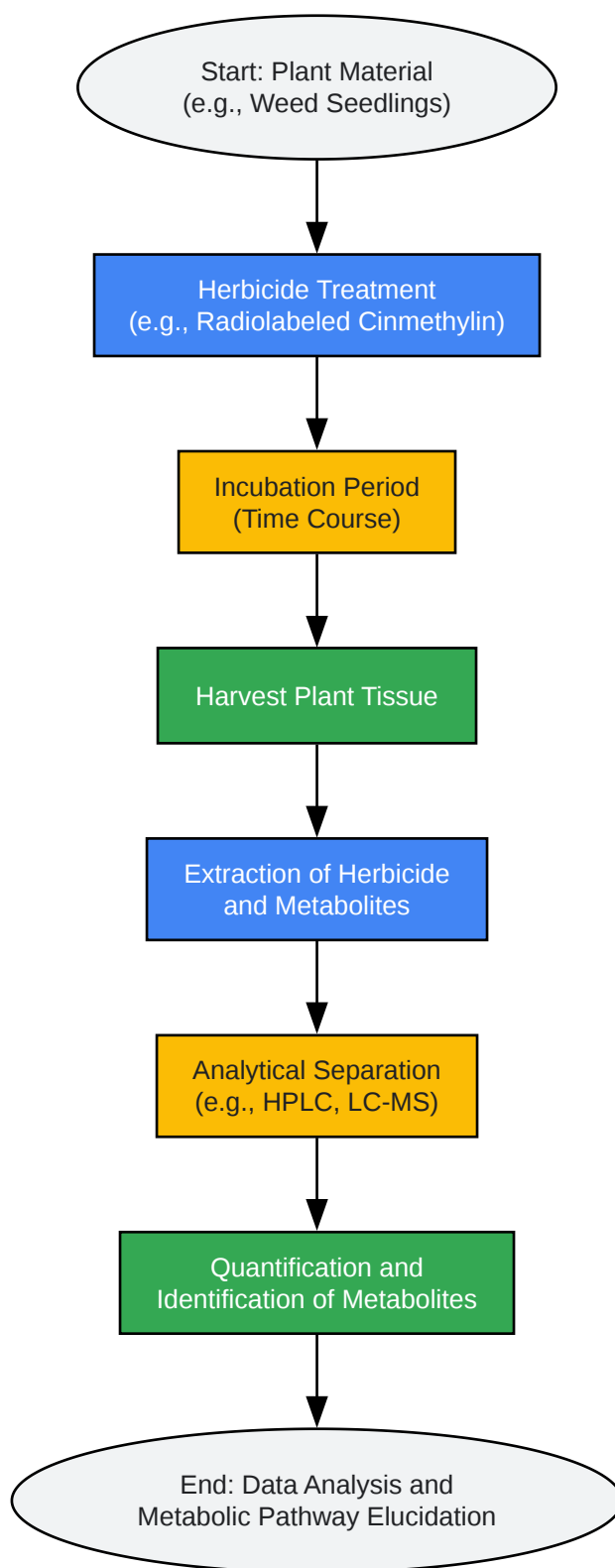


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Caption: Putative inhibition of tyrosine aminotransferase by **cinmethylin**.

Experimental Workflow: Assessing Herbicide Metabolism in Plants

Understanding the metabolism of **cinmethylin** in target and non-target plants is crucial for determining its selectivity and persistence. A general experimental workflow for such an assessment is outlined below.[26][27]



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Caption: A generalized workflow for studying herbicide metabolism in plants.

Conclusion

This technical guide has provided a comprehensive overview of the physical and chemical properties of **cinmethylin**, along with the standardized experimental protocols for their determination. The elucidation of its primary mechanism of action as a fatty acid thioesterase inhibitor, and potentially as a tyrosine aminotransferase inhibitor, offers valuable insights for the development of new herbicides and for understanding weed resistance mechanisms. The presented information serves as a foundational resource for researchers and professionals engaged in the study and application of this important herbicidal compound.

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